

Phoxim Residue Persistence in Animal Tissues: A Technical Guide

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Compound of Interest

Compound Name: *Sebacil*
CAS No.: *96-01-5*
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Introduction

Phoxim is a broad-spectrum organophosphorus insecticide and acaricide utilized in veterinary medicine to control a range of ectoparasites in livestock such as cattle, pigs, sheep, and goats. [1][2] Administered topically as a wash, spray, dip, or pour-on, its efficacy is attributed to the inhibition of acetylcholinesterase, an enzyme critical to the nervous system of insects.[1][3] While effective, the use of phoxim in food-producing animals necessitates a thorough understanding of its persistence and metabolic fate to establish appropriate withdrawal periods and ensure consumer safety from potential residues in edible tissues. This guide provides a comprehensive overview of the pharmacokinetics, residue depletion profiles, and analytical methodologies related to phoxim in various animal tissues, intended for researchers, scientists, and professionals in drug development.

Pharmacokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

The behavior of phoxim in an animal's body follows a typical path for lipophilic compounds, characterized by rapid absorption and distribution, extensive metabolism, and swift elimination.

- **Absorption:** Phoxim is readily absorbed after oral administration and to a lesser extent through dermal application. Following oral intake in rats (10 mg/kg bw) and pigs (5 mg/kg bw), it is rapidly and almost completely absorbed from the gastrointestinal tract, reaching peak plasma levels within 30 minutes and two hours, respectively.[1][4] Dermal absorption is significantly lower; a study in pigs using a pour-on application showed a bioavailability of only 1.2% to 2.9%.[1][4]
- **Distribution:** Once absorbed, phoxim is quickly distributed throughout the body. Due to its lipophilic nature, the highest concentrations are consistently found in fat tissue.[1][4] Significant levels are also detected in the liver and kidneys, organs central to metabolism and excretion.[1][4] In pigs, phoxim itself is the primary residue in fat, loin, and muscle, while its metabolite, cyanobenzaldoxime, is found in muscle, loin, and liver.[1][4]
- **Metabolism:** Phoxim is extensively metabolized in the animal body. The primary metabolic pathways are hydrolysis of the phosphor ester bond and de-alkylation. These processes lead to the formation of metabolites such as cyanobenzaldoxime and desethyl-phoxim.[1] In rats and pigs, cyanobenzaldoxime is further detoxified to hippuric acid.[1] The active, more potent insecticidal metabolite, the oxo-analogue (PO-phoxim), has been identified in insects but not in mammals like mice, rats, rabbits, pigs, or calves.[1]
- **Excretion:** The elimination of phoxim and its metabolites is rapid, occurring mainly through urine (over 80%) and to a lesser extent via feces (less than 12.5%).[1]

Quantitative Data on Phoxim Residue Depletion

The persistence of phoxim residues varies significantly depending on the animal species, tissue type, and the method of application. Fat consistently shows the highest and most persistent residue levels.

Table 1: Phoxim Residue Depletion in Pig Tissues

Treatment Type	Dose	Tissue	Time After Treatment	Mean Residue Concentration (µg/kg)	Reference
Oral (Radiolabelled)	5 mg/kg bw	Fat	24 hours	1320	[1]
Fat	72 hours	680	[5]		
Liver	24 hours	600	[1]		
Liver	72 hours	370	[5]		
Kidney	24 hours	350	[1]		
Kidney	72 hours	120	[5]		
Muscle	24 hours	50	[1]		
Muscle	72 hours	20	[5]		
Pour-on	30 mg/kg bw (2 treatments, 14 days apart)	Fat	14 days	40 - 50	[5]
Fat	28 days	<10 - 130	[5]		
Spray	500 mg/L (2 treatments, 7-8 days apart)	Fat	7 days	Not Detected (>50)	[6]
Fat	14 days	Not Detected (>50)	[6]		
Spray	1000 mg/L (2 treatments, 7-8 days apart)	Fat	14 days	40 - 50	[1]
Fat	28 days	<10 - 130	[1]		

Table 2: Phoxim Residue Depletion in Sheep Tissues

Treatment Type	Dose	Tissue	Time After Treatment	Highest Residue Concentration (µg/kg)	Reference
Spray	1000 mg/L (2 treatments, 8 days apart)	Fat	7 days	2750	[1]
Fat	14 days	160 - 460	[5]		
Fat	21 days	80 - 100	[5]		
Muscle	7 days	70	[1]		
Muscle	14 days	10 - 20	[5]		
Muscle	21 days	<10 - 30	[5]		
Kidney	7 days	70	[1]		
Dip	500 mg/L	Fat	7 days	1532	[7]
Fat	30 days	700	[1]		
Fat	49 days	66	[3][7]		
Muscle	7 days	189	[7]		
Muscle	up to 28 days	Detectable	[7]		
Kidney	7 days	35.3	[7]		
Kidney	up to 21 days	Detectable	[7]		
Liver	-	Not Detectable	[7]		

Table 3: Phoxim Residue Depletion in Cattle Tissues and Milk

Treatment Type	Dose	Tissue/Product	Time After Treatment	Highest Residue Concentration	Reference
Spray	1000 mg/L (2 treatments, 8 days apart)	Milk	12 hours	220 - 420 µg/L	[5]
Milk	1 day	120 - 200 µg/L	[5]		
Milk	3 days	8 - 15 µg/L	[5]		
Milk	7 days	<2 µg/L	[5]		
Dip	Not specified	Fat	14 days	37 µg/kg	[1]

Table 4: Phoxim Residue Depletion in Goat Tissues

Treatment Type	Dose	Tissue	Time After Treatment	Highest Residue Concentration (µg/kg)	Reference
Spray	Not specified	Fat	7 days	850	[1]
Muscle	7 days	50	[1]		

Table 5: Phoxim Residue in Chicken Eggs

Treatment Context	Finding	Reference
Treatment of stocked housing facilities	No samples exceeded the maximum residue level of 60 µg/kg.	[8]

Experimental Protocols & Methodologies

The accurate quantification of phoxim residues is critical for regulatory compliance and food safety assessment. Various analytical methods have been developed and validated for this purpose.

Key Experiment: Residue Depletion Study in Sheep (Dip Treatment)

- Objective: To determine the depletion of phoxim residues in various tissues of sheep following a single dip treatment.[\[3\]](#)[\[7\]](#)
- Animals: 20 Suffolk sheep (10 male, 10 female), approximately 15 months old, were used. The animals were sheared 4 weeks prior to the study.[\[3\]](#)[\[7\]](#)
- Treatment: The sheep were fully immersed in an aqueous solution with a nominal phoxim concentration of 500 mg/L.[\[3\]](#)[\[7\]](#)
- Sample Collection: Groups of four sheep (2 male, 2 female) were slaughtered at 7, 21, 28, 35, and 49 days post-treatment. Samples of liver, kidney, muscle (fore and hind quarters), and fat (subcutaneous, omental, and perirenal) were collected for analysis.[\[3\]](#)[\[7\]](#)
- Analytical Method: Phoxim concentrations were determined using a validated High-Performance Liquid Chromatography with UV detection (HPLC-UV) method.[\[7\]](#) The limits of quantification (LOQ) were 200 µg/kg for fat and 25 µg/kg for all other tissues.[\[7\]](#)

General Analytical Methods

The determination of phoxim residues in complex biological matrices like animal tissues and milk requires robust and sensitive analytical techniques.

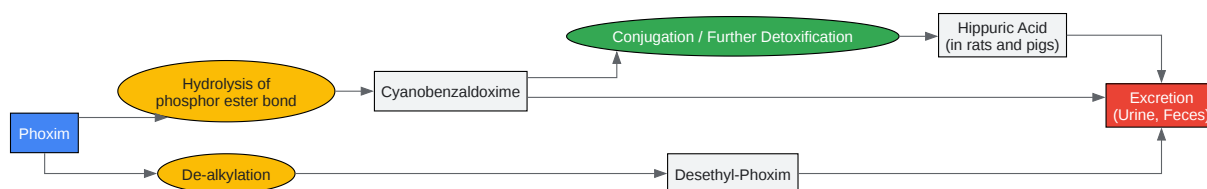
- Sample Preparation (Extraction and Cleanup):
 - Tissues: Samples are typically homogenized and extracted with a solvent like acetonitrile or hexane.[\[9\]](#)[\[10\]](#) A cleanup step is crucial to remove interfering substances, especially lipids from fat samples. This can be achieved through liquid-liquid partitioning (e.g., acetonitrile/hexane) or Solid-Phase Extraction (SPE) using silica or C18 cartridges.[\[5\]](#)[\[10\]](#)[\[11\]](#) The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is also a widely adopted technique.[\[10\]](#)

- Milk: Extraction is often performed with acetonitrile containing 1% acetic acid, followed by centrifugation.[10]
- Analytical Determination:
 - Gas Chromatography (GC): A traditional and reliable method, GC is often coupled with selective detectors like a Flame Photometric Detector (FPD) or a Nitrogen-Phosphorus Detector (NPD) for organophosphate analysis.[5][9][10]
 - High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a validated method for determining phoxim concentrations in tissues.[5][7]
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This has emerged as a highly sensitive and specific method for phoxim analysis, offering low limits of detection (LOD) in the range of 0.0014–0.0017 mg/kg and limits of quantification (LOQ) between 0.0048–0.0055 mg/kg in cattle and pig tissues.[10][11]

Visualizations

Phoxim Metabolic Pathway

The following diagram illustrates the primary metabolic degradation steps of phoxim in animals.

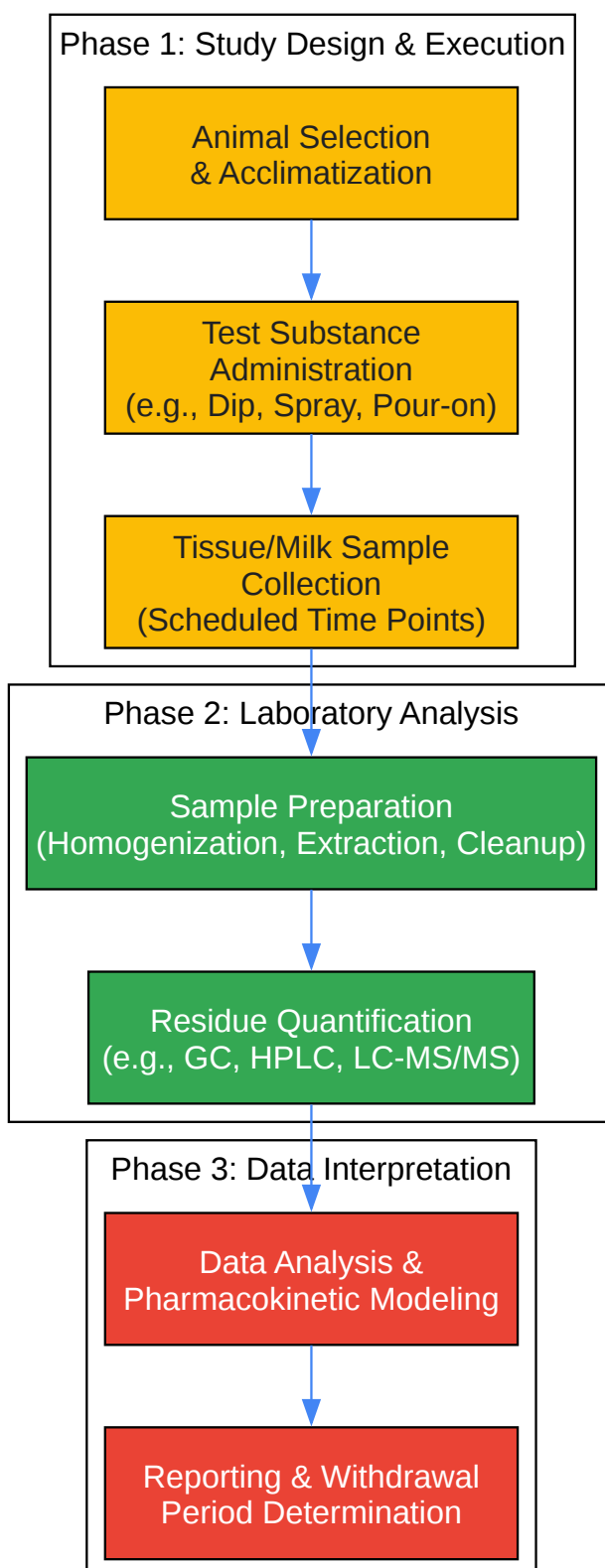


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Primary metabolic pathways of phoxim in mammalian species.

Experimental Workflow for Residue Analysis

This diagram outlines a typical workflow for a livestock residue depletion study.



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General workflow for a livestock residue depletion study.

Conclusion

The persistence of phoxim residues in animal tissues is primarily dictated by the lipophilic nature of the parent compound, leading to higher concentrations and slower depletion rates in fat compared to other edible tissues like muscle, liver, and kidney. Residue levels are influenced by the route of administration, dose, and animal species. Metabolism of phoxim is extensive, leading to less toxic, water-soluble compounds that are rapidly excreted. The detailed quantitative data and analytical methodologies presented in this guide are essential for conducting accurate risk assessments, establishing scientifically-based withdrawal periods, and ultimately ensuring the safety of food products derived from treated animals. Modern analytical techniques like LC-MS/MS provide the necessary sensitivity and specificity for robust monitoring and regulatory enforcement.

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